

Stability of Tris(hydroxypropyl)phosphine solutions for long-term storage

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Compound of Interest

Compound Name: *Tris(hydroxypropyl)phosphine*

Cat. No.: *B1588583*

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Technical Support Center: Tris(hydroxypropyl)phosphine (THP)

This technical support center provides troubleshooting guides and frequently asked questions regarding the stability and long-term storage of **Tris(hydroxypropyl)phosphine (THP)** solutions.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **Tris(hydroxypropyl)phosphine (THP)**?

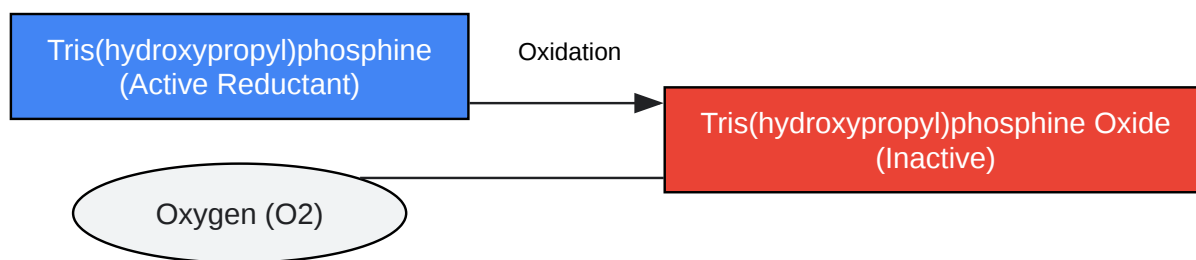
For optimal stability, solid THP and its solutions should be stored at 2°C - 8°C in a tightly sealed container, protected from light and moisture.^{[1][2][3]} The storage area should be dry, cool, and well-ventilated.^[1] While THP is known for its relative stability to air oxidation compared to other reducing agents, minimizing exposure to air by using degassed solvents and storing under an inert atmosphere (e.g., argon or nitrogen) is a best practice for extending shelf life, especially for solutions.^{[2][4]}

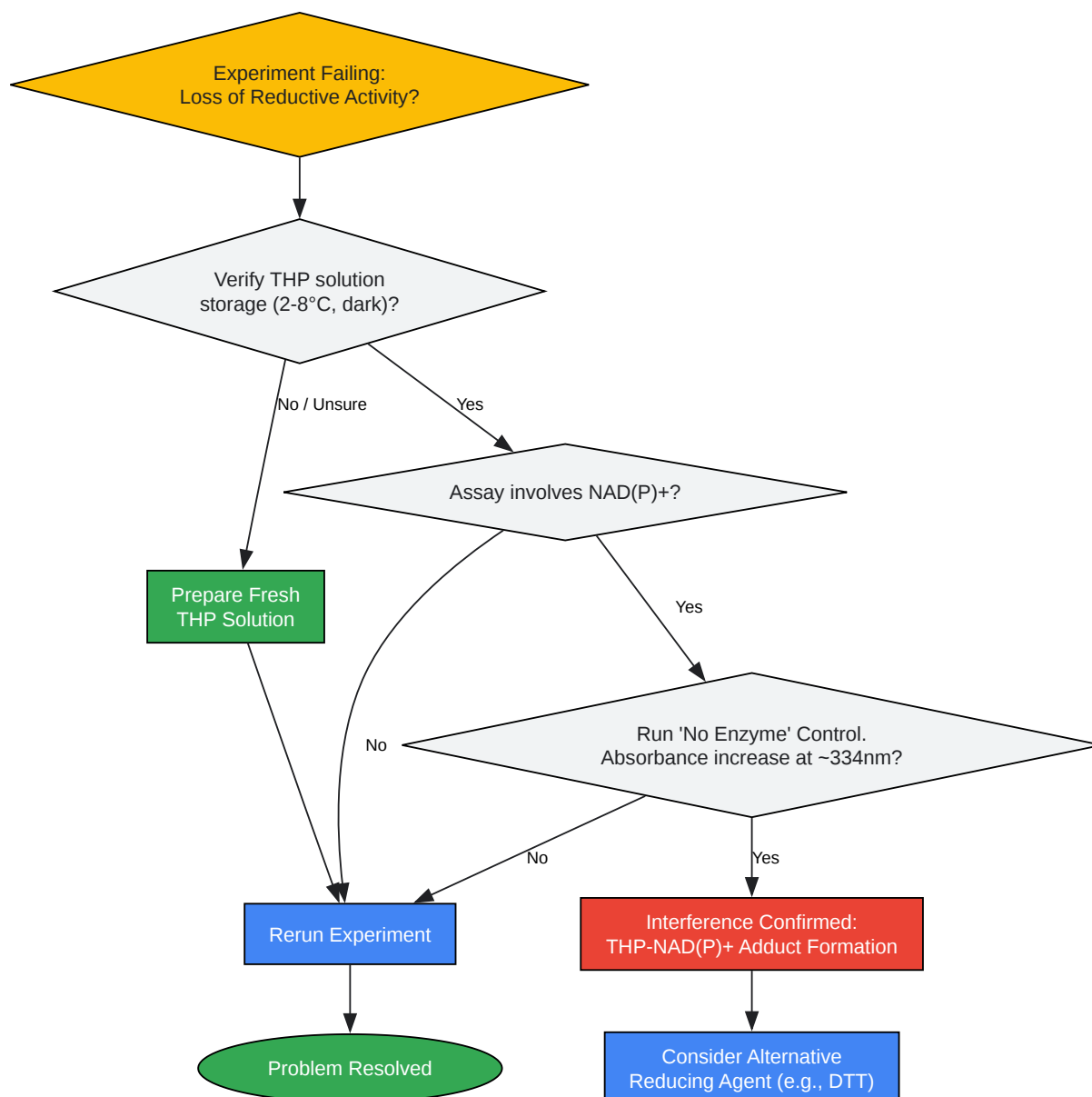
Q2: How does the stability of THP in aqueous solutions compare to other common reducing agents like DTT and TCEP?

THP exhibits significantly greater stability in aqueous solutions, especially at neutral to slightly alkaline pH, compared to dithiothreitol (DTT) and tris(2-carboxyethyl)phosphine (TCEP).^[5] At a physiological pH of 8.0, aqueous solutions of THP are exceptionally stable, showing only about 10% oxidation after 72 hours at room temperature.^[5] In contrast, DTT has a half-life of approximately 4 hours under the same conditions.^[5]

Q3: What is the primary degradation pathway for THP during storage?

The primary degradation pathway for THP in the presence of oxygen is oxidation to its corresponding phosphine oxide, **Tris(hydroxypropyl)phosphine** oxide (THPPO). This process is irreversible and results in a loss of the compound's reductive capacity.





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